

In-Depth Technical Guide on the Health and Safety of Phenylcarbamic Acid

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Compound of Interest

Compound Name: Phenylcarbamic acid

Cat. No.: B1204244

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **Phenylcarbamic acid**, intended for use by professionals in research and drug development. The following sections detail toxicological data, handling and emergency procedures, and the primary mechanism of action.

Toxicological Data

Quantitative toxicological data for **Phenylcarbamic acid** is not readily available in the public domain. However, data for closely related carbamate compounds and the GHS classification for Phenyl carbamate provide an indication of its potential hazards. It is crucial to handle **Phenylcarbamic acid** with the same precautions as compounds with known toxicity in this class.

Table 1: GHS Classification for Phenyl Carbamate

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Data sourced from PubChem CID 69322

Table 2: Acute Toxicity Data for **Phenylcarbamic Acid** Derivatives and Related Compounds

Compound	CAS Number	Route of Exposure	Species	LD50/LC50
Phenylthiocarbamide	103-85-5	Oral	Rat	3 mg/kg
Oral	Mouse	10 mg/kg		
(4-CHLORO-2-FLUORO-PHENYL)-CARBAMIC ACID ETHYL ESTER	114108-90-6	Oral, Dermal, Inhalation	No data available	
Methyl carbamate	598-55-0	Oral (13-week study)	Rat (male)	50-800 mg/kg (dose range)
Oral (13-week study)	Rat (female)	62.5-1000 mg/kg (dose range)		
Oral (13-week study)	Mouse (male)	93.75-1500 mg/kg (dose range)		
Oral (13-week study)	Mouse (female)	125-2000 mg/kg (dose range)		

It is important to note that LD50/LC50 values can vary between different derivatives.

Hazard Identification and Precautionary Measures

Based on the available data for Phenyl carbamate, **Phenylcarbamic acid** should be considered a hazardous substance.

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
 - P264: Wash skin thoroughly after handling.[1]
 - P271: Use only outdoors or in a well-ventilated area.[1]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of water.[1]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3][4]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

- P319: Get medical help if you feel unwell.[1]
- P321: Specific treatment (see supplemental first aid instruction on this label).[1]
- P332+P317: If skin irritation occurs: Get medical help.[1]
- P337+P317: If eye irritation persists: Get medical help.[1]
- P362+P364: Take off contaminated clothing and wash it before reuse.[1]
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1][3][4]
 - P405: Store locked up.[1]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[1]

Experimental Protocols

The following are summaries of standard experimental protocols for assessing the toxicity of chemical substances. These are provided as a reference for researchers and are based on internationally recognized guidelines.

Acute Oral, Dermal, and Inhalation Toxicity Testing

The Organisation for Economic Co-operation and Development (OECD) provides a set of guidelines for the testing of chemicals. For acute toxicity, the following guidelines are relevant:

- OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure: This method involves the administration of the test substance at a series of fixed dose levels. The endpoint is the observation of clear signs of toxicity at one of the dose levels, rather than the death of the animals. This procedure uses fewer animals and causes less suffering compared to classical methods.
- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This is a sequential testing procedure using a small number of animals per step. Depending on the mortality rate,

the test is either stopped and the substance is classified, or the test continues with the next dose level.

- OECD Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure: This method is a computer-assisted statistical method that allows for the estimation of an LD50 value with a confidence interval.
- OECD Guideline 402: Acute Dermal Toxicity: This guideline outlines the procedure for assessing the toxic effects of a substance applied to the skin. The test substance is applied to a shaved area of the skin of the test animals, and the animals are observed for signs of toxicity.
- OECD Guideline 403: Acute Inhalation Toxicity: This guideline describes the procedures for determining the toxicity of a substance when administered via inhalation. It includes specifications for the exposure chamber, generation of the test atmosphere, and monitoring of the animals.

In Vitro Cholinesterase Inhibition Assay

The primary mechanism of toxicity for carbamates is the inhibition of acetylcholinesterase. An in vitro assay can be used to determine the potential of **Phenylcarbamic acid** to inhibit this enzyme.

Principle: The assay is based on the Ellman's method, which measures the activity of acetylcholinesterase (AChE). The enzyme hydrolyzes the substrate acetylthiocholine (ATCh) to thiocholine. Thiocholine then reacts with 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored anion, 5-thio-2-nitrobenzoate, which can be quantified spectrophotometrically at 412 nm. The rate of color formation is proportional to the AChE activity. The presence of an inhibitor will reduce the rate of this reaction.

Materials:

- Acetylcholinesterase (AChE)
- Acetylthiocholine (ATCh) as substrate
- 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB)

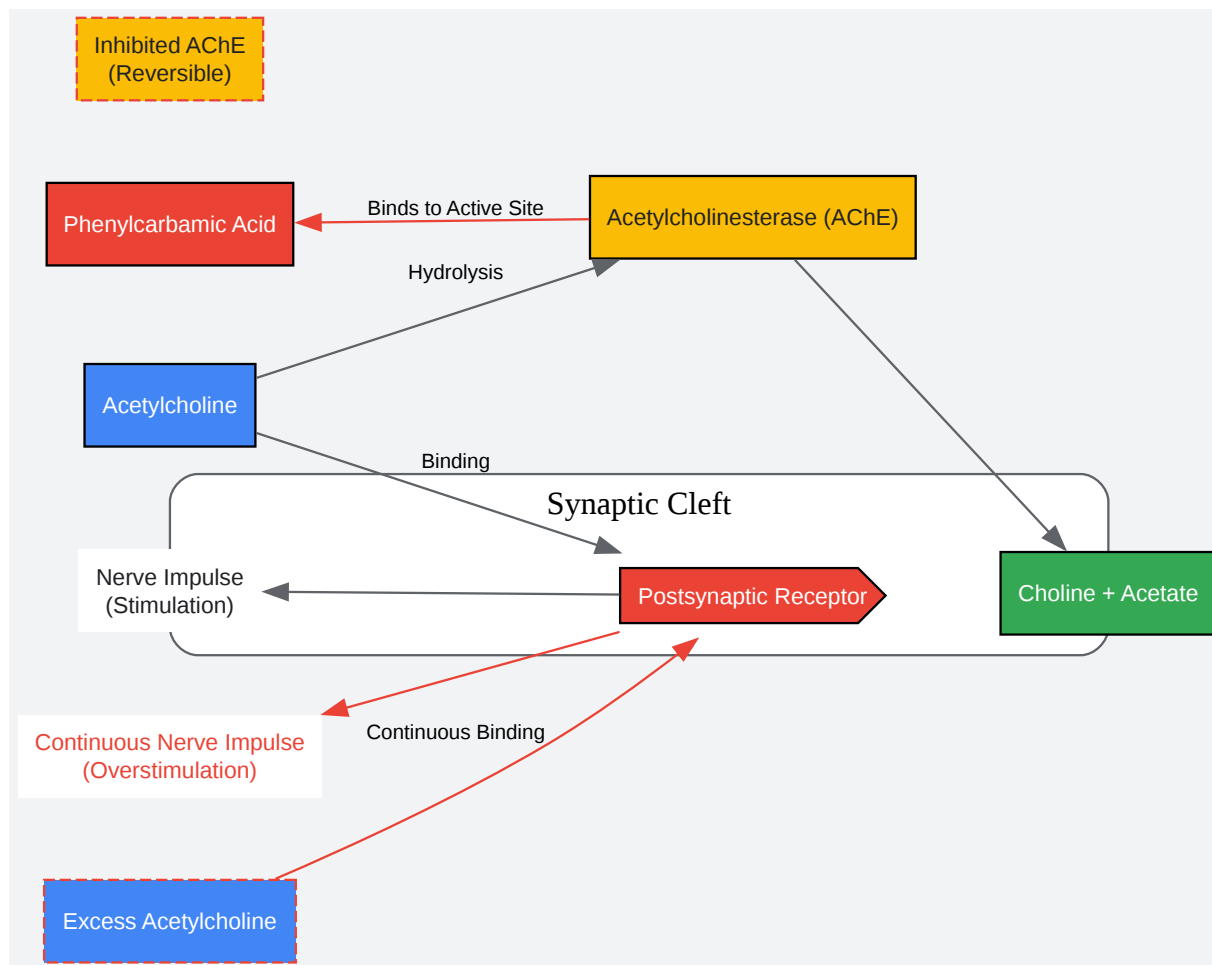
- Phosphate buffer (pH 8.0)
- Test compound (**Phenylcarbamic acid**)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare solutions of AChE, ATCh, DTNB, and the test compound in phosphate buffer.
- Add the buffer, test compound (at various concentrations), and AChE solution to the wells of a 96-well plate.
- Incubate the plate for a defined period to allow the inhibitor to interact with the enzyme.
- Initiate the reaction by adding the substrate (ATCh) and DTNB.
- Measure the absorbance at 412 nm at regular intervals to determine the rate of the reaction.
- Calculate the percentage of inhibition for each concentration of the test compound and determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme).

Mechanism of Action and Signaling Pathways

The primary mechanism of toxicity for **Phenylcarbamic acid** and other carbamates is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is responsible for the breakdown of the neurotransmitter acetylcholine in the synaptic cleft.



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Caption: Cholinesterase Inhibition by **Phenylcarbamic Acid**.

Explanation of the Signaling Pathway:

- **Normal Nerve Transmission:** In a normal functioning synapse, acetylcholine (ACh) is released from the presynaptic neuron and binds to receptors on the postsynaptic neuron, leading to the propagation of a nerve impulse. The enzyme acetylcholinesterase (AChE) then rapidly hydrolyzes ACh into choline and acetate, terminating the signal.
- **Inhibition by Phenylcarbamic Acid:** Phenylcarbamic acid acts as a competitive inhibitor of AChE. It binds to the active site of the enzyme, forming a reversible carbamoylated enzyme

complex.

- Accumulation of Acetylcholine: This inhibition prevents the breakdown of ACh, leading to its accumulation in the synaptic cleft.
- Overstimulation: The excess ACh continuously stimulates the postsynaptic receptors, resulting in a state of overstimulation of the nervous system. This overstimulation is responsible for the toxic effects observed, such as muscle twitching, paralysis, and in severe cases, respiratory failure.

Handling, Storage, and Emergency Procedures

Handling and Storage

- Handling: Handle **Phenylcarbamic acid** in a well-ventilated area, preferably in a chemical fume hood.^{[3][4]} Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety glasses with side shields or goggles.^[2] Avoid generating dust.^{[3][4]}
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^{[3][4]} Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.^[3] ^[4] Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops or persists.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][4]} Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- In case of inhalation: Move the person to fresh air.^{[3][4]} If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- In case of ingestion: Do NOT induce vomiting.^{[3][4]} Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

- Spills: For small spills, carefully sweep up the material to avoid creating dust and place it in a suitable container for disposal. For large spills, evacuate the area and contact emergency services.

This guide is intended to provide essential health and safety information for **Phenylcarbamic acid**. It is not a substitute for a comprehensive risk assessment that should be conducted before handling this chemical. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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